

Standard Operating Procedures for AHI-7 (Apo-HippoInhibitor-7) Application

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: CPUY201112

Cat. No.: B15564256

[Get Quote](#)

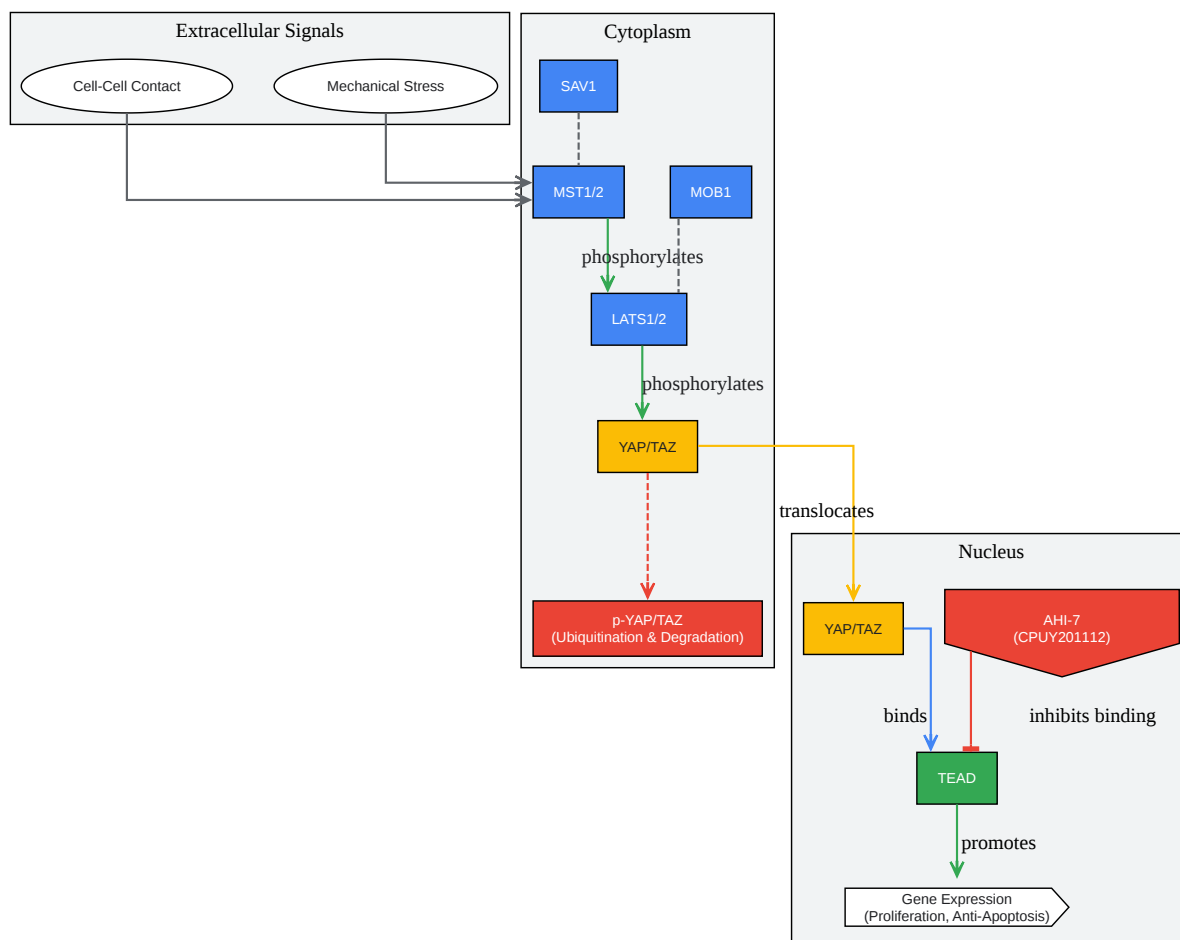
For Research Use Only

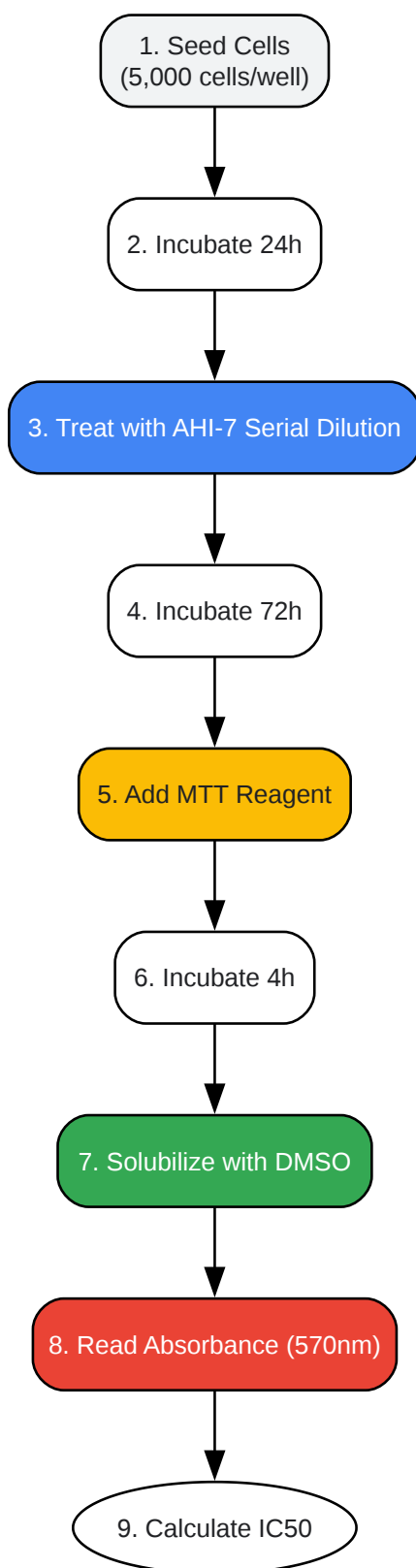
Product Name: AHI-7 (Apo-HippoInhibitor-7)

Catalog Number: **CPUY201112** Description: AHI-7 is a potent and selective small molecule inhibitor of the Hippo signaling pathway, targeting the interaction between YAP/TAZ and TEAD. By disrupting this protein-protein interaction, AHI-7 prevents the nuclear translocation of YAP/TAZ and subsequent transcription of downstream target genes involved in cell proliferation and organ size control.

Mechanism of Action

AHI-7 functions by allosterically binding to the TEA domain (TEAD) transcription factors, which prevents the binding of the transcriptional co-activators YAP and TAZ. The Hippo pathway is a critical regulator of tissue homeostasis and organ size.^[1] Dysregulation of this pathway is implicated in various cancers, where the YAP/TAZ oncoproteins are often overactive.^[1] AHI-7's targeted inhibition of the YAP/TAZ-TEAD interaction leads to the suppression of cancer cell proliferation and can induce apoptosis.





[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. The Hippo Signaling Pathway in Cancer: A Cell Cycle Perspective [mdpi.com]
- To cite this document: BenchChem. [Standard Operating Procedures for AHI-7 (Apo-HippoInhibitor-7) Application]. BenchChem, [2025]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b15564256#standard-operating-procedures-for-cpuy201112-application\]](https://www.benchchem.com/product/b15564256#standard-operating-procedures-for-cpuy201112-application)

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com